

Characterization of Desmethylterbinafine Reference Standard: A Comparative Analytical Guide

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Compound of Interest

Compound Name: *Desmethylterbinafine*

CAS No.: 99450-97-2

Cat. No.: B1234856

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Executive Summary

In the bioanalysis of allylamine antifungals, **Desmethylterbinafine** (N-desmethylterbinafine) represents the primary metabolic checkpoint for Terbinafine pharmacokinetics (PK) and toxicology. Unlike the parent drug, this metabolite possesses a secondary amine structure, significantly altering its chromatographic retention, ionization efficiency, and stability profile.

This guide provides a technical comparison of the **Desmethylterbinafine** Reference Standard against its parent compound (Terbinafine) and Internal Standard (IS) alternatives. It details the validation protocols required to establish this metabolite as a reliable quantitation standard in regulated LC-MS/MS assays.

Chemical Identity & Physicochemical Comparison[1][2][3][4][5]

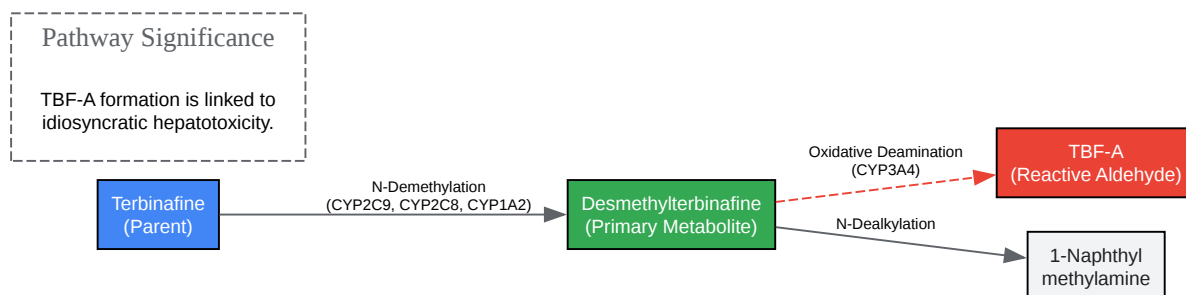
The transition from Terbinafine to **Desmethylterbinafine** involves N-demethylation mediated primarily by CYP2C9, CYP2C8, and CYP1A2.[1] This structural change reduces lipophilicity (LogP) and alters basicity, necessitating distinct analytical parameters.

Table 1: Physicochemical Profile – Metabolite vs. Parent

Feature	Desmethylterbinafine (Metabolite)	Terbinafine (Parent Drug)	Impact on Analysis
CAS Number	99473-11-7 (Base) / 152830-98-3 (HCl)	91161-71-6 (HCl)	Unique identifier for regulatory filing.[2]
Molecular Weight	277.41 g/mol	291.43 g/mol	Mass shift of -14 Da (Loss of CH ₂).
Structure	Secondary Amine	Tertiary Amine	Secondary amines often show different fragmentation energies in MS/MS.
LogP (Calc)	~5.2	~5.6	Metabolite is more polar; elutes earlier on Reverse Phase (C18).
pKa	~8.9 (Amine)	~7.1 (Amine)	The secondary amine is more basic; affects pH selection in mobile phase.
Metabolic Fate	Precursor to toxic TBF-A	Precursor to Desmethylterbinafine	Critical for toxicity monitoring (idiosyncratic liver injury).

Visualizing the Metabolic Pathway

Understanding the formation and downstream toxicity of this metabolite is crucial for justification in safety studies.



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Figure 1: Metabolic cascade of Terbinafine showing the central role of **Desmethylterbinafine** as a precursor to the reactive TBF-A metabolite.[3][4][5][6]

Analytical Performance Comparison

When characterizing a reference standard, "performance" is defined by its ability to provide accurate quantitation without interference. Below is a direct comparison of the **Desmethylterbinafine** standard against the Parent and Deuterated alternatives in an LC-MS/MS environment.

A. Chromatographic Selectivity (Reverse Phase C18)[11]

- **Desmethylterbinafine**: Due to the loss of the methyl group and the exposed secondary amine, it is significantly more polar.
- Performance Insight: On a standard C18 column (e.g., BEH C18) with a Formic Acid/Ammonium Formate gradient, **Desmethylterbinafine** typically elutes 0.5 – 1.5 minutes earlier than Terbinafine.
- Risk: If the gradient is too steep, it may co-elute with early matrix suppressors (phospholipids), causing ion suppression.

B. Mass Spectrometry (MS/MS) Response

- Ionization (ESI+): Both compounds form $[M+H]^+$ ions. However, the secondary amine of the metabolite often yields a lower ionization efficiency compared to the tertiary amine of the

parent, requiring higher gain settings or concentration for equivalent signal-to-noise (S/N) ratios.

- Fragmentation:
 - Terbinafine: m/z 292.2 $\rightarrow$ 141.1 (Naphthyl methyl cation).
 - **Desmethylterbinafine**: m/z 278.3 $\rightarrow$ 141.1 (Common fragment).
 - Cross-Talk Warning: Because they share the same daughter ion (141.1), chromatographic separation is mandatory. If they co-elute, the parent's source-induced fragmentation (in-source decay) can mimic the metabolite, leading to false positives.

Table 2: Comparative MS/MS Parameters

Parameter	Desmethylterbinafine (Target)	Terbinafine (Interference/Parent)	Desmethylterbinafine-d7 (IS)
Precursor Ion (m/z)	278.3	292.2	285.3
Product Ion (m/z)	141.1 (Quant)	141.1 (Quant)	148.1 (Quant)
Cone Voltage	~30-40 V	~30-40 V	~30-40 V
Collision Energy	~20-25 eV	~20-25 eV	~20-25 eV
Retention Time (Rel)	0.85 (Relative to Parent)	1.00	0.85 (Co-elutes with Target)

Protocol: Characterization & Validation Workflow

To utilize **Desmethylterbinafine** as a Certified Reference Material (CRM) or Primary Standard, it must undergo a rigorous characterization process.^[7] This protocol ensures the standard is suitable for regulatory submissions (FDA/EMA).

Step 1: Structural Confirmation (Identity)

- ¹H-NMR (Proton NMR): Verify the absence of the N-methyl singlet peak (usually around δ 2.2 ppm in Terbinafine) to confirm demethylation.

- HRMS (High-Res Mass Spec): Confirm exact mass (277.1830 Da) with <5 ppm error to rule out isobaric impurities.

Step 2: Purity Assessment (HPLC-UV/DAD)

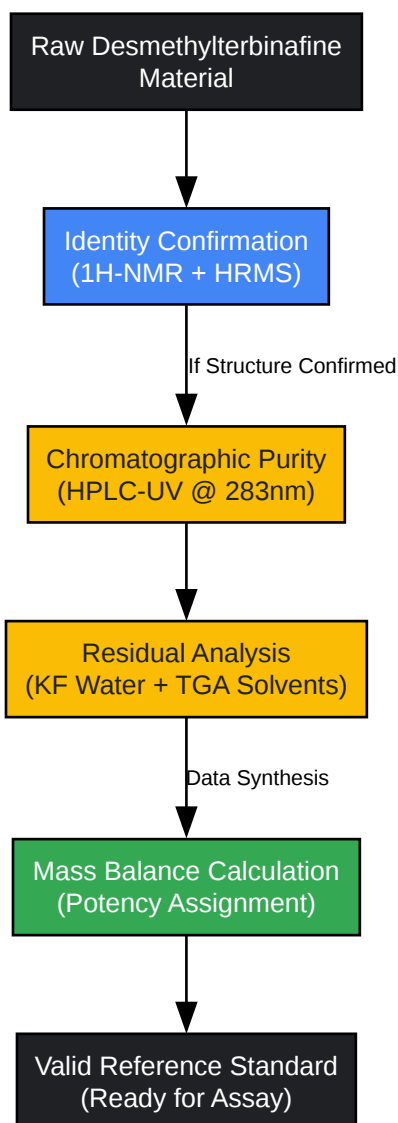
- Objective: Quantify organic impurities (synthetic byproducts).
- Method: Gradient HPLC on C18.
- Detection: UV at 224 nm and 283 nm (Naphthalene absorption max).
- Acceptance Criteria: Chromatographic purity > 98.0%.

Step 3: Residual Solvent & Water Content

- TGA (Thermogravimetric Analysis): Determine volatiles/solvents.
- Karl Fischer (KF): Measure water content (hygroscopicity is common in amine salts).
- Calculation: Assay (%) = (100% - %Impurity - %Water - %Solvents).

Workflow Visualization

This self-validating system ensures that the "Potency" value used in your calculations is accurate.



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Figure 2: Step-by-step characterization workflow to establish the "As-Is" potency of the reference standard.

Experimental Method: LC-MS/MS Quantification

Objective: Quantify **Desmethylterbinafine** in human plasma. Standard: **Desmethylterbinafine** HCl (characterized above). Internal Standard: **Desmethylterbinafine-d7** (Preferred) or Terbinafine-d7.

Method Parameters

- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water (Proton source).
- Mobile Phase B: Acetonitrile (Organic modifier).
- Gradient:
 - 0.0 min: 15% B
 - 3.0 min: 90% B
 - 3.5 min: 90% B
 - 3.6 min: 15% B (Re-equilibration)
- Flow Rate: 0.4 mL/min.

Stability Note

Desmethylterbinafine is stable in plasma for at least 24 hours at room temperature and 3 freeze-thaw cycles. However, stock solutions in methanol should be stored at -20°C. Unlike the aldehyde metabolite (TBF-A), **Desmethylterbinafine** does not require derivatization for stability.

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